

# A Comparative Study of Promethium and Tritium in Radioluminescent Light Sources

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Promethium

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This guide provides an objective comparison of **promethium**-147 (Pm-147) and tritium (H-3) for use in radioluminescent (RL) light sources. The information presented is supported by experimental data and established principles to aid in the selection of the appropriate isotope for specific research and development applications.

Radioluminescence is the phenomenon where light is produced in a material through bombardment by ionizing radiation. In RL light sources, a radioactive isotope is combined with a phosphor, which emits light when excited by the radiation from the isotope. The choice of isotope is critical as it dictates the performance, longevity, and safety of the light source.

## Physical and Performance Characteristics

**Promethium**-147 and tritium are both beta-emitting isotopes that have been utilized in radioluminescent applications. However, their distinct nuclear and physical properties result in significantly different performance characteristics. A summary of their key properties is presented in Table 1.

Property	Promethium-147 ( <sup>147</sup> Pm)	Tritium ( <sup>3</sup> H)
Half-life (Radiological)	2.62 years[1][2][3]	12.32 years[4]
Luminous Half-life	~12.6 months[5][6]	10-20 years (device dependent)[4]
Decay Mode	Beta (β <sup>-</sup> ) emission	Beta (β <sup>-</sup> ) emission
Maximum Beta Energy	224.7 keV	18.6 keV
Average Beta Energy	62 keV	5.7 keV
Form in Light Source	Solid (as oxide or in microspheres mixed with phosphor)[7]	Gas (gaseous tritium light sources - GTLS)[4]
Initial Luminosity	Up to ~3.18 cd/m <sup>2</sup> (for specific formulations)	Up to 2 cd/m <sup>2</sup> (for GTLS)[4]
Primary Decay Product	Samarium-147 ( <sup>147</sup> Sm)	Helium-3 ( <sup>3</sup> He)

## Performance Comparison

### Luminosity and Efficiency:

**Promethium-147**, with its higher average beta energy, can theoretically produce a brighter light source. One study reported a luminosity of 1000 micro-lamberts for a specific formulation of **promethium-147** activated zinc sulfide phosphor, which converts to approximately 3.18 cd/m<sup>2</sup>. [8] Tritium-based gaseous light sources (GTLS) are reported to have a brightness of up to 2 cd/m<sup>2</sup>. [4] However, the higher energy beta particles from **promethium-147** also lead to more rapid degradation of the phosphor, significantly shortening the luminous half-life of the device to around 12.6 months, which is considerably less than its radiological half-life of 2.62 years. [5][6] This degradation of the phosphor is a critical factor in the long-term performance of **promethium**-based RL sources.

Tritium, on the other hand, emits lower energy beta particles, which cause less damage to the phosphor. This results in a much longer luminous half-life, often cited as 10 to 20 years, which is more in line with its radiological half-life of 12.32 years. [4] This makes tritium-based sources more suitable for applications requiring long-term, stable light output.

### Safety:

Both isotopes are low-energy beta emitters, and the radiation is easily shielded. The beta particles from tritium cannot penetrate the skin, and the primary hazard is from ingestion or inhalation, particularly of tritiated water (HTO).[9] **Promethium**-147 also poses a risk if ingested or inhaled.[9]

A significant difference lies in their physical form at ambient conditions. Tritium is a gas, which requires robust encapsulation in sealed glass tubes to prevent leakage.[4] **Promethium** is a solid and is typically incorporated into a paint matrix, which can reduce the risk of dispersion in case of damage to the light source.[7]

## Experimental Protocols

### Fabrication of Radioluminescent Light Sources:

**Promethium**-147 Luminous Paint: A common method for creating **promethium**-based RL sources involves the preparation of a luminous paint. This process generally includes the following steps:

- **Isotope Preparation:** **Promethium**-147 is typically used in the form of an insoluble oxide ( $\text{Pm}_2\text{O}_3$ ) or incorporated into ceramic microspheres to enhance stability and safety.[7]
- **Phosphor Selection:** Zinc sulfide ( $\text{ZnS}$ ) activated with copper or other dopants is a commonly used phosphor.
- **Mixing:** The **promethium**-147 compound is thoroughly mixed with the phosphor powder.
- **Binder Addition:** A transparent polymer binder is added to the mixture to form a paint-like consistency.
- **Application:** The resulting paint is applied to the desired substrate and allowed to cure.

**Gaseous Tritium Light Sources (GTLS):** The fabrication of GTLS is a more industrialized process:

- **Tube Preparation:** A borosilicate glass tube is internally coated with a phosphor material.

- **Tritium Filling:** The tube is evacuated and then filled with gaseous tritium to a specific pressure.
- **Sealing:** The tube is hermetically sealed using a laser.

#### Measurement of Luminosity:

The luminosity of radioluminescent sources is a critical performance parameter. The following protocol outlines a general method for its measurement:

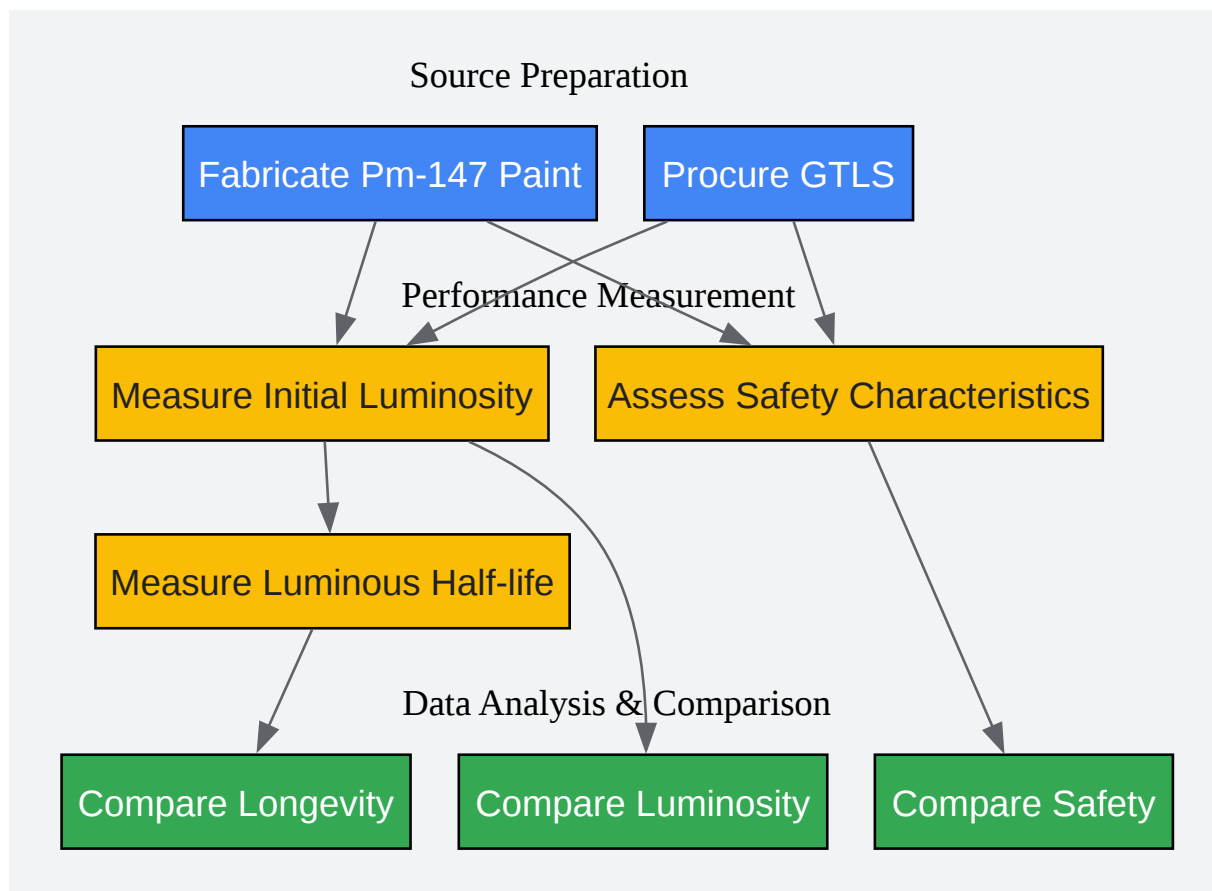
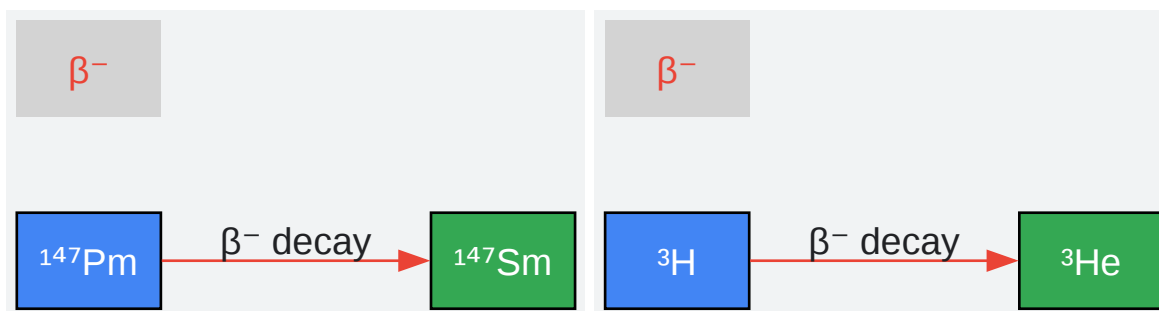
- **Instrumentation:** A calibrated photometer or spectroradiometer is used. For low-light-level measurements, a sensitive instrument capable of measuring in the range of  $\text{cd/m}^2$  is required.
- **Dark Adaptation:** The measurement is performed in a light-tight enclosure to eliminate ambient light. The detector should be allowed to dark adapt before measurements are taken.
- **Measurement Geometry:** The distance and angle between the light source and the detector are standardized to ensure repeatable measurements.
- **Data Acquisition:** The luminance is measured in candelas per square meter ( $\text{cd/m}^2$ ). For paints, measurements should be taken from a standardized surface area.
- **Luminous Half-life Determination:** The luminosity is measured at regular intervals over an extended period to determine the luminous half-life of the source.

Relevant standards for the testing of radioluminescent and photoluminescent materials include ASTM E2072 and ISO 17514.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

## Visualizations

#### Radioactive Decay Schemes:

The following diagrams illustrate the beta decay pathways for **promethium-147** and tritium.



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